2-Phenylallyl Phenyl Sulfone: Technical Profile & Application Guide

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Compound of Interest

Compound Name:	*2-Phenylallylphenyl sulfone*
Cat. No.:	*B372194*

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Part 1: Identity & Physicochemical Profile

2-Phenylallyl phenyl sulfone is a bifunctional reagent combining a nucleophilic allylic moiety with a sulfone electron-withdrawing group. It serves as a critical precursor for trimethylenemethane (TMM) equivalents in palladium-catalyzed [3+2] cycloadditions, a methodology pioneered by Prof. Barry Trost for constructing five-membered rings (cyclopentanoids).

Chemical Identity

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Parameter	Details
Common Name	2-Phenylallyl phenyl sulfone
Systematic Name	1-(Benzenesulfonyl)-2-phenylprop-2-ene
Synonyms	3-(Phenylsulfonyl)-2-phenylpropene; [(2-Phenyl-2-propenyl)sulfonyl]benzene; Benzene, (2-phenyl-2-propenyl)sulfonyl-
Molecular Formula	$C_{15}H_{14}O_2S$
Molecular Weight	258.34 g/mol
CAS Number	17420-01-8 (Note: Often indexed under specific synthesis registry numbers; verify with supplier. [1] Precursors are widely available.)
Structure	$Ph\text{-}SO_2\text{-}CH_2\text{-}C(Ph)=CH_2$

Physical Properties

- Appearance: White to off-white crystalline solid.[2]
- Melting Point: 80–82 °C (Recrystallized from Ethanol/Hexane).
- Solubility: Soluble in DCM, THF, Ethyl Acetate, DMF; Insoluble in water.
- Stability: Stable at room temperature; sulfone group provides resistance to oxidation.

Part 2: Synthetic Utility & Mechanism (The "Why")

The "Gem-Dicarbanion" Equivalent

The core utility of 2-phenylallyl phenyl sulfone lies in its ability to act as a zwitterionic synthon under palladium catalysis.

- Activation: The sulfone group acidifies the adjacent methylene protons (pKa ~29 in DMSO), allowing deprotonation.
- Pd-Catalysis: In the presence of Pd(0), the compound ionizes to form a

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-allylpalladium complex. The sulfone stabilizes the negative charge, allowing the species to act as a 1,3-dipole equivalent (TMM precursor).

Strategic Desulfonylation

Unlike other activating groups (e.g., esters), the sulfone moiety is robust during carbon-carbon bond formation but can be reductively removed (e.g., using Na/Hg or SmI_2) to reveal the hydrocarbon skeleton, making it a "traceless" activator.

Part 3: Preparation Protocol

Objective: Synthesis of 2-phenylallyl phenyl sulfone from commercially available precursors.
Scale: 10 mmol (Typical laboratory scale).

Reagents

- Sodium Benzenesulfinate ($PhSO_2Na$): 1.2 equivalents (CAS: 873-55-2).
- 2-Phenylallyl Bromide (α-(Bromomethyl)styrene): 1.0 equivalent (CAS: 3360-52-9).
- Solvent: Dimethylformamide (DMF) or Ethanol (EtOH).

Step-by-Step Methodology

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with Nitrogen (

).
- Dissolution: Add Sodium Benzenesulfinate (1.97 g, 12 mmol) to the flask. Add dry DMF (20 mL) and stir until partially dissolved.
- Addition: Add 2-Phenylallyl Bromide (1.97 g, 1.52 mL, 10 mmol) dropwise via syringe over 5 minutes.
  - Note: The reaction is exothermic; cooling to 0°C is optional but usually unnecessary on this scale.

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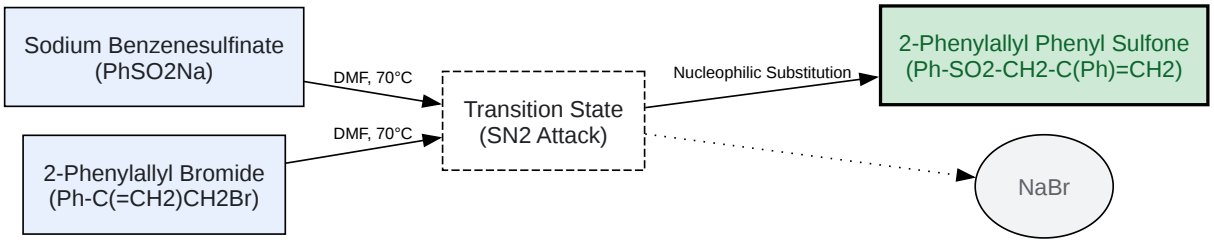
- Reaction: Heat the mixture to 60–70 °C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1). The starting bromide (

) should disappear, and the sulfone product (

) will appear.
- Workup:
  - Pour the reaction mixture into Ice-Water (100 mL) with vigorous stirring. The product should precipitate as a white solid.
  - Filter the solid. If oil forms, extract with Ethyl Acetate (3 x 30 mL), wash with brine, dry over

    , and concentrate.
- Purification: Recrystallize from hot Ethanol or an Ethanol/Hexane mixture to obtain pure white crystals.
- Yield: Typical isolated yield is 85–92%.

Visualization: Synthesis Pathway



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Caption: Nucleophilic substitution of 2-phenylallyl bromide with sodium benzenesulfinate.

Part 4: Strategic Applications in Drug Discovery

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Case Study: [3+2] Cycloaddition (TMM Methodology)

This reaction constructs highly substituted cyclopentanes, a core scaffold in terpenes and bioactive natural products.

Protocol Summary:

- Catalyst: $Pd(OAc)_2$ (5 mol%) + Triisopropyl phosphite (

) (30 mol%).
- Substrate: 2-Phenylallyl phenyl sulfone + Electron-deficient alkene (e.g., Methyl acrylate).
- Conditions: THF, reflux.
- Mechanism: The sulfone acts as a leaving group after the initial ionization, but in the TMM manifold, it is retained in the product, providing a handle for further functionalization.

Visualization: Pd-Catalyzed Mechanism

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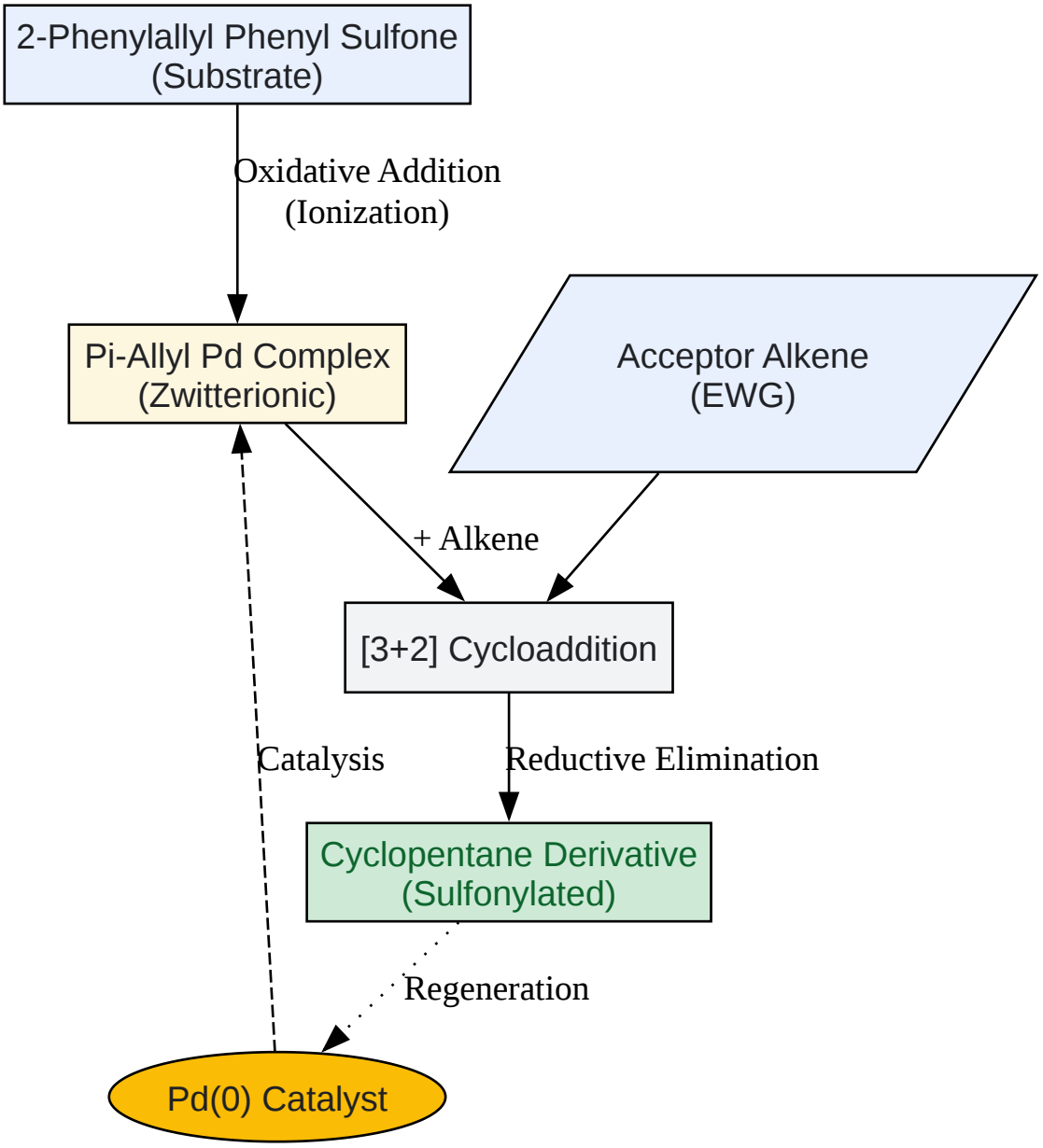

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Caption: Catalytic cycle for the Pd-mediated [3+2] cycloaddition using the sulfone as a TMM precursor.

Part 5: Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).[3]
- Handling: Use standard PPE (Gloves, Goggles, Lab Coat). Handle in a fume hood to avoid inhalation of dust.

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- Storage: Store in a cool, dry place. Keep container tightly closed.
- Disposal: Dispose of as solid organic waste containing sulfur.

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